

optimizing GANT 58 concentration for in vitro experiments

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Compound of Interest

Compound Name: **GANT 58**
Cat. No.: **B1674623**

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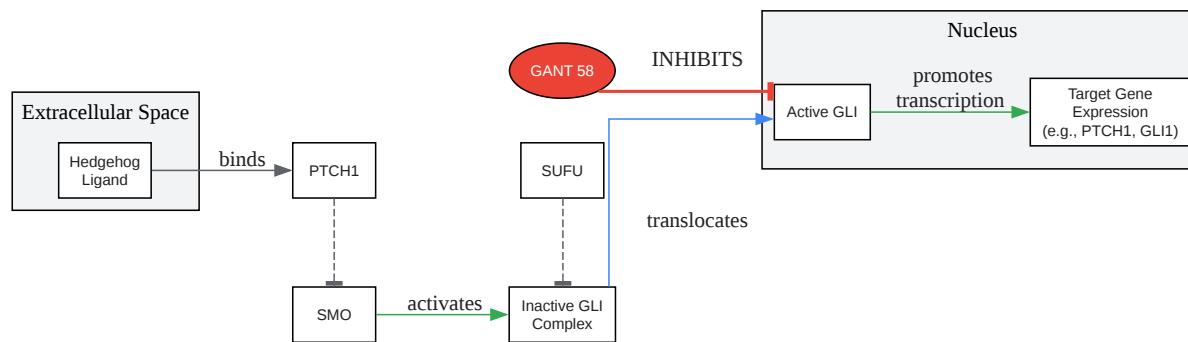
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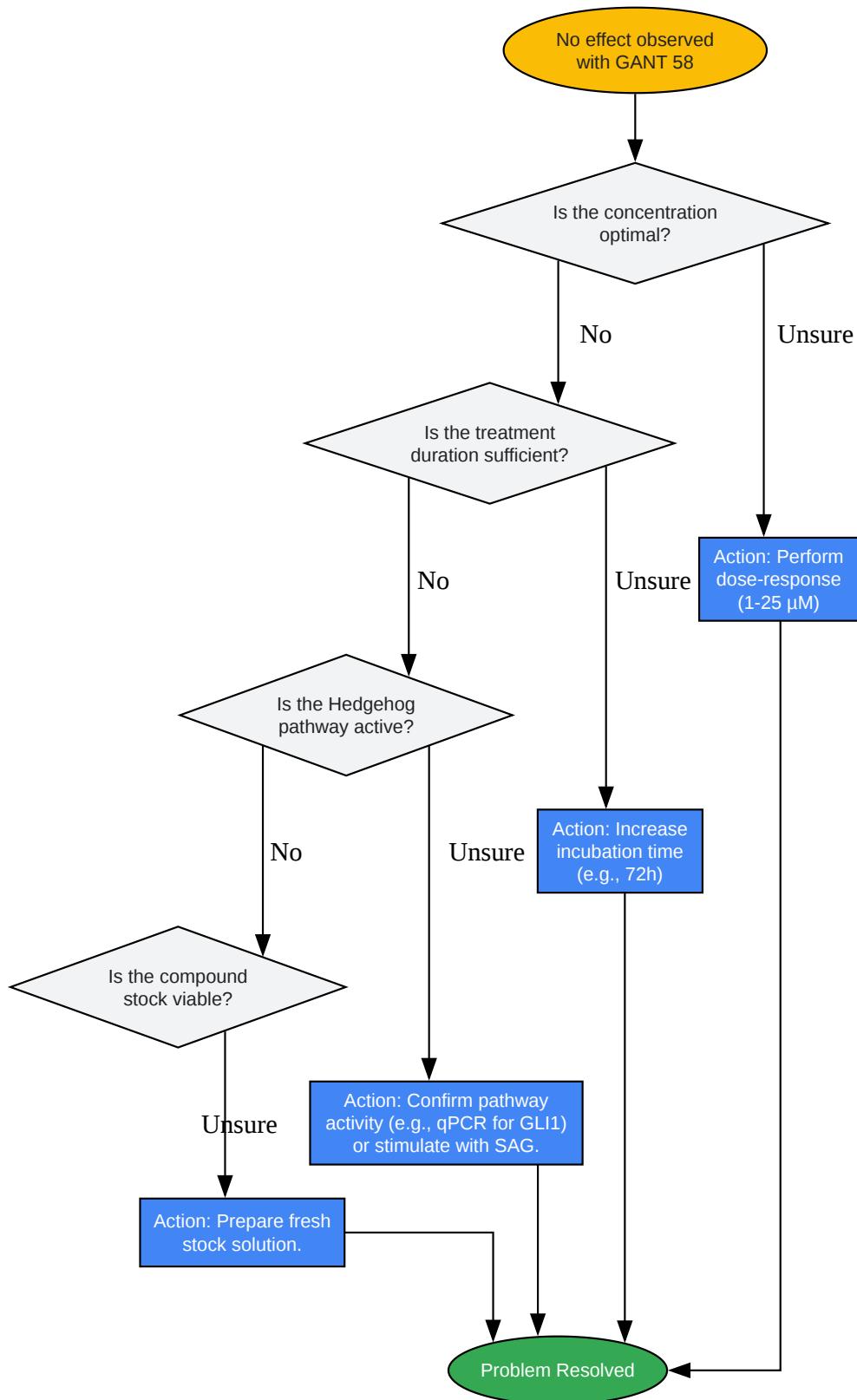
Welcome to the technical support center for **GANT 58**. This guide provides detailed information, troubleshooting advice, and frequently asked questions to help researchers and scientists effectively use **GANT 58** in their in vitro experiments.

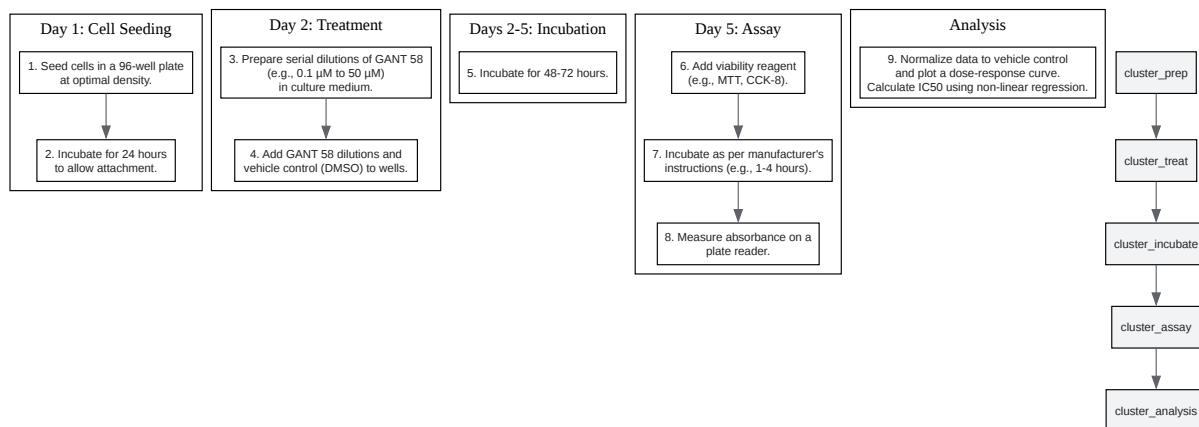
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **GANT 58**?

A1: **GANT 58** is an antagonist of the Glioma-Associated Oncogene (GLI) family of transcription factors.^{[1][2]} It inhibits the Hedgehog (Hh) signaling pathway by acting downstream of the Smoothened (SMO) receptor and the Suppressor of Fused (SUFU) protein.^{[3][4][5]} **GANT 58** specifically prevents GLI1-mediated transcription, which is the final step in the activation of the Hh pathway.^{[2][3][6]}







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